

Spectroscopic Profile of Oct-3-yn-2-one: A Technical Guide

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Compound of Interest

Compound Name: 3-Octyn-2-one

CAS No.: 1119-58-0

Cat. No.: B15837982

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This technical guide provides a comprehensive overview of the spectral data for the α,β -acetylenic ketone, oct-3-yn-2-one. Due to the limited availability of published experimental data for this specific compound, this report combines established spectroscopic principles for α,β -unsaturated and acetylenic ketones with data for structurally similar compounds to provide a predictive and methodological framework for its analysis. Detailed experimental protocols for acquiring high-quality spectral data are also presented.

Chemical Structure and Properties

IUPAC Name: oct-3-yn-2-one Synonyms: **3-Octyn-2-one**, Butyl(acetyl)acetylene, Acetylbutylacetylene[1][2][3][4][5] CAS Number: 1119-58-0[1][2][3][4][5] Molecular Formula: $C_8H_{12}O$ [1][2][3][4][5] Molecular Weight: 124.18 g/mol [1][5]

Structure:

Predicted Spectral Data

The following tables summarize the expected spectral data for oct-3-yn-2-one based on the analysis of functional group characteristics and data from analogous compounds.

¹H NMR Spectroscopy Data

Solvent: CDCl₃ Frequency: 400/500 MHz

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment
~2.3	s	3H	H-1 (CH ₃ -C=O)
~2.4	t	2H	H-5 (-C≡C-CH ₂ -)
~1.6	sextet	2H	H-6 (-CH ₂ -CH ₂ -CH ₂ -)
~1.0	sextet	2H	H-7 (-CH ₂ -CH ₂ -CH ₃)
~0.9	t	3H	H-8 (-CH ₂ -CH ₃)

¹³C NMR Spectroscopy Data

Solvent: CDCl₃ Frequency: 100/125 MHz

Chemical Shift (δ ppm)	Assignment
~185	C-2 (C=O)
~95	C-4 (-C≡C-)
~80	C-3 (-C≡C-)
~32	C-1 (CH ₃ -C=O)
~30	C-6 (-CH ₂ -)
~22	C-7 (-CH ₂ -)
~20	C-5 (-C≡C-CH ₂ -)
~13	C-8 (-CH ₃)

Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Functional Group Assignment
~2220	C≡C stretch (alkyne)
~1680	C=O stretch (conjugated ketone)
2960-2850	C-H stretch (alkane)

Mass Spectrometry Data

Ionization Mode: Electron Ionization (EI)

m/z	Proposed Fragment
124	[M] ⁺ (Molecular Ion)
109	[M - CH ₃] ⁺
81	[M - C ₃ H ₇] ⁺ (loss of propyl radical)
67	[M - C ₄ H ₉] ⁺ (loss of butyl radical)
43	[CH ₃ CO] ⁺ (Acylium ion - likely base peak)

Experimental Protocols

High-quality spectral data is essential for unambiguous structure elucidation. The following are detailed protocols for the acquisition of NMR, IR, and mass spectra for α,β -acetylenic ketones like oct-3-yn-2-one.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution ¹H and ¹³C NMR spectra for the structural assignment of protons and carbons.

Instrumentation: 400 MHz or 500 MHz NMR Spectrometer

Sample Preparation:

- Weigh approximately 5-10 mg of purified oct-3-yn-2-one for ^1H NMR, and 20-50 mg for ^{13}C NMR.
- Dissolve the sample in approximately 0.6-0.7 mL of deuterated chloroform (CDCl_3) in a clean, dry vial.
- Transfer the solution to a standard 5 mm NMR tube.
- Cap the NMR tube securely and wipe the exterior with a lint-free tissue.

^1H NMR Acquisition Parameters:

- Pulse Program: Standard single-pulse experiment.
- Spectral Width: -2 to 12 ppm.
- Number of Scans: 8-16 scans are typically sufficient for a sample of this concentration.
- Relaxation Delay: 1-2 seconds.
- Processing: Apply Fourier transform, phase correction, and baseline correction. Calibrate the spectrum using the residual solvent peak of CDCl_3 at 7.26 ppm.

^{13}C NMR Acquisition Parameters:

- Pulse Program: Standard proton-decoupled ^{13}C experiment (e.g., 'zgpg30' on Bruker instruments).[6]
- Spectral Width: 0 to 220 ppm.[6]
- Number of Scans: Several hundred to several thousand scans may be necessary to achieve a good signal-to-noise ratio due to the low natural abundance of ^{13}C .[6]
- Relaxation Delay: 2-5 seconds.
- Processing: Apply Fourier transform, phase correction, and baseline correction. Calibrate the spectrum using the CDCl_3 triplet at 77.16 ppm.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the key functional groups present in the molecule, specifically the carbonyl and alkyne moieties.

Instrumentation: FTIR Spectrometer with an Attenuated Total Reflectance (ATR) accessory.

Sample Preparation and Analysis:

- Ensure the ATR crystal is clean by taking a background spectrum of the empty accessory.
- Place a small drop of neat liquid oct-3-yn-2-one directly onto the ATR crystal.
- Acquire the spectrum over a range of 4000-400 cm^{-1} .
- Co-add 16-32 scans to improve the signal-to-noise ratio.
- After analysis, clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol or acetone) and a soft, lint-free tissue.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule to confirm its identity and provide further structural information.

Instrumentation: Gas Chromatograph-Mass Spectrometer (GC-MS) with an Electron Ionization (EI) source.

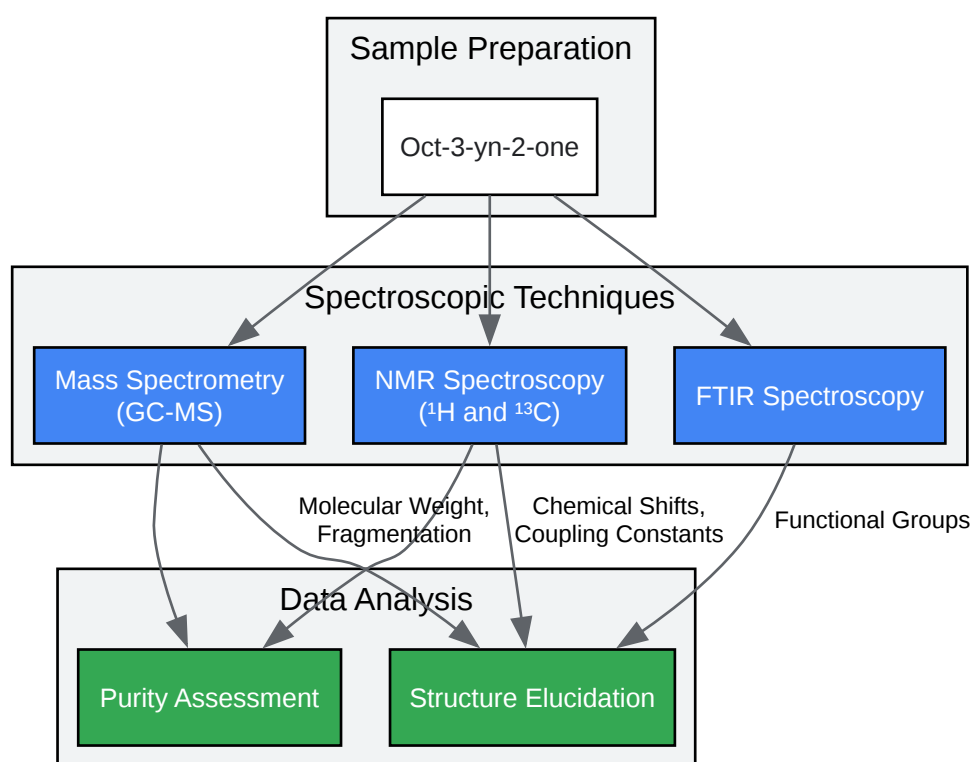
Sample Preparation and Analysis:

- Prepare a dilute solution of oct-3-yn-2-one (approximately 1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- Inject a small volume (e.g., 1 μL) of the solution into the GC-MS system.
- The sample will be vaporized and separated on the GC column before entering the mass spectrometer.
- EI Source Parameters:

- Electron Energy: 70 eV
- Source Temperature: 200-250 °C
- Mass Analyzer: Scan a mass range of m/z 40-300.

Visualization of Spectroscopic Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of oct-3-yn-2-one.



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Caption: Workflow for the structural elucidation of oct-3-yn-2-one using spectroscopic methods.

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